

# Essential Safety and Disposal Procedures for AR-M 1000390

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## Compound of Interest

Compound Name: AR-M 1000390

Cat. No.: B15575753

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds like **AR-M 1000390** are paramount for ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of **AR-M 1000390**, a potent and selective  $\delta$ -opioid receptor agonist.

## Chemical Identification and Hazard Information

A summary of the key identification and hazard data for **AR-M 1000390** hydrochloride is presented below. This information is critical for understanding the risks associated with its handling and disposal.

Identifier	Value
Chemical Name	N,N-diethyl-4-(phenyl(piperidin-4-ylidene)methyl)benzamide hydrochloride
CAS Number	209808-47-9[1]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>2</sub> O·HCl
Molecular Weight	384.94 g/mol
Hazard Classifications	Acute toxicity, oral (Category 4)[1]
Skin corrosion/irritation (Category 2)[1]	
Serious eye damage/eye irritation (Category 2A)[1]	
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]	
Hazard Statements	H302: Harmful if swallowed[1]
H315: Causes skin irritation[1]	
H319: Causes serious eye irritation[1]	
H335: May cause respiratory irritation[1]	

## Experimental Protocol: Standard Disposal Procedure

Given the hazardous nature of **AR-M 1000390**, it must be treated as hazardous waste. Under no circumstances should this compound or its solutions be disposed of down the drain or in regular trash.[1] The following protocol outlines the necessary steps for its safe disposal.

### Step 1: Personal Protective Equipment (PPE)

Before handling **AR-M 1000390** for disposal, all personnel must wear appropriate PPE to minimize exposure. This includes:

- Safety goggles or a face shield.[1]

- Chemical-resistant gloves (e.g., nitrile).
- A laboratory coat.
- Respiratory protection if handling the solid form outside of a fume hood.[\[1\]](#)

## Step 2: Waste Segregation and Collection

Proper segregation of waste is crucial to prevent accidental chemical reactions and to ensure compliant disposal.

- Solid Waste:
  - Collect all solid **AR-M 1000390** waste, including residual powder, contaminated weigh boats, pipette tips, and gloves, in a designated, leak-proof hazardous waste container.
  - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name ("N,N-diethyl-4-(phenyl(piperidin-4-ylidene)methyl)benzamide hydrochloride") and the CAS number ("209808-47-9").
- Liquid Waste:
  - Collect all solutions containing **AR-M 1000390** in a separate, compatible, and clearly labeled hazardous waste container.
  - Do not mix with other solvent waste streams unless compatibility has been confirmed. The Safety Data Sheet for **AR-M 1000390** notes incompatibility with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)
  - The container should be kept tightly closed when not in use.
- Sharps Waste:
  - Any sharps, such as needles or blades, contaminated with **AR-M 1000390** must be disposed of in a designated, puncture-proof sharps container that is also labeled as hazardous waste.

## Step 3: Waste Storage

- Store all hazardous waste containers in a designated, well-ventilated, and secure area that is accessible only to authorized personnel.
- Ensure the storage area is away from incompatible materials.

#### Step 4: Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Adhere to all institutional, local, state, and federal regulations for the disposal of hazardous waste.

## Emergency Procedures for Spills

In the event of a spill, the following steps should be taken immediately:

- **Evacuate and Secure:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent the spill from spreading and keep it away from drains or water courses.<sup>[1]</sup>
- **Absorb:** For liquid spills, use an inert, absorbent material (e.g., vermiculite, sand, or earth) to soak up the spill.
- **Collect:** Carefully sweep or scoop up the absorbed material and any solid spill into a labeled hazardous waste container.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent (e.g., alcohol) and then with soap and water. Collect all cleaning materials as hazardous waste.<sup>[1]</sup>



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Caption: **AR-M 1000390** Disposal Workflow

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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